

Physical properties of cis-1,2-Diaminocyclohexane

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Compound of Interest

Compound Name: **cis-1,2-Diaminocyclohexane**

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An In-depth Technical Guide to the Physical Properties of **cis-1,2-Diaminocyclohexane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **cis-1,2-Diaminocyclohexane**, a crucial building block in synthetic and medicinal chemistry. The information is presented to support research, development, and quality control activities.

Chemical Identity

- Chemical Name: **cis-1,2-Diaminocyclohexane**[\[1\]](#)[\[2\]](#)
- Synonyms: cis-1,2-Cyclohexanediamine, (\pm)-**cis-1,2-Diaminocyclohexane**[\[1\]](#)[\[3\]](#)
- Molecular Formula: C₆H₁₄N₂[\[1\]](#)[\[4\]](#)
- Molecular Weight: 114.19 g/mol [\[1\]](#)[\[4\]](#)
- CAS Number: 1436-59-5[\[1\]](#)[\[4\]](#)

Summary of Physical Properties

The following table summarizes the key physical properties of **cis-1,2-Diaminocyclohexane**. These values are critical for its handling, storage, and application in various chemical processes.

Property	Value	Conditions
Melting Point	8 °C	
Boiling Point	92-93 °C	at 18 mmHg
Density	0.952 g/mL	at 25 °C
Solubility	Completely miscible	in water
Vapor Pressure	0.4 mmHg	at 20 °C
Refractive Index	1.493	at 20 °C
Flash Point	161 °F (71.7 °C)	

Detailed Physical Properties

Melting Point

The melting point of **cis-1,2-Diaminocyclohexane** is 8 °C.[1][4] This relatively low melting point means it can exist as a solid or a low-melting solid at or near room temperature.

Boiling Point

The boiling point is 92-93 °C at a reduced pressure of 18 mmHg.[1][4] It is important to note that this is not the boiling point at atmospheric pressure.

Density

The density of **cis-1,2-Diaminocyclohexane** is 0.952 g/mL at 25 °C.[1][4]

Solubility

This compound is completely miscible in water.[4][5] Its solubility in other polar and non-polar solvents can be determined experimentally. Generally, its amino groups allow for hydrogen bonding, leading to good solubility in polar solvents.[6]

Vapor Pressure

The vapor pressure is 0.4 mmHg at 20 °C.[1][4] This indicates a relatively low volatility under standard conditions.

Refractive Index

The refractive index, a measure of how light propagates through the substance, is 1.493 at 20 °C (at a wavelength of 589 nm).[1][4]

Experimental Protocols for Property Determination

The following are detailed methodologies for the experimental determination of the key physical properties of **cis-1,2-Diaminocyclohexane**.

Melting Point Determination (Capillary Method)

This method is widely used for determining the melting point of a crystalline solid.[7][8]

- Apparatus: Melting point apparatus, capillary tubes, thermometer.
- Procedure:
 - Ensure the sample of **cis-1,2-Diaminocyclohexane** is pure and dry. If it is in liquid form due to its low melting point, it should be cooled to solidify.
 - Finely powder the solid sample.
 - Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
 - Place the capillary tube in the heating block of the melting point apparatus.
 - Heat the block rapidly to about 10-15 °C below the expected melting point (8 °C).
 - Then, decrease the heating rate to 1-2 °C per minute to ensure thermal equilibrium.
 - Record the temperature at which the first drop of liquid appears (the beginning of melting).
 - Record the temperature at which the last crystal melts (the end of melting). The melting point is reported as this range.

Boiling Point Determination (Micro-Boiling Point Method)

Given that the boiling point is provided at reduced pressure, a standard distillation is not ideal. The micro-boiling point method is suitable for small sample volumes.[\[9\]](#)

- Apparatus: Small test tube, capillary tube (sealed at one end), thermometer, heating bath (e.g., oil bath or heating block).
- Procedure:
 - Place a small amount (a few milliliters) of **cis-1,2-Diaminocyclohexane** into the small test tube.
 - Invert the capillary tube (sealed end up) and place it inside the test tube containing the liquid.
 - Attach the test tube to a thermometer, ensuring the bulb of the thermometer is level with the sample.
 - Immerse the assembly in a heating bath.
 - Heat the bath gently. A stream of bubbles will emerge from the open end of the capillary tube as the trapped air expands and the vapor pressure of the liquid increases.
 - Continue heating until a rapid and continuous stream of bubbles is observed. This indicates the liquid is boiling.
 - Remove the heat source and allow the bath to cool slowly.
 - The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[\[10\]](#)

Density Determination (Pycnometer Method)

This method provides an accurate determination of the density of a liquid.

- Apparatus: Pycnometer (a small glass flask with a precise volume), analytical balance.

- Procedure:
 - Clean and dry the pycnometer and weigh it accurately (m_1).
 - Fill the pycnometer with distilled water of a known temperature and weigh it again (m_2).
The density of water at this temperature is known.
 - Empty and dry the pycnometer.
 - Fill the pycnometer with **cis-1,2-Diaminocyclohexane** at the same temperature and weigh it (m_3).
 - The density of the sample (ρ_{sample}) is calculated using the following formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$

Solubility Determination (Gravimetric Method)

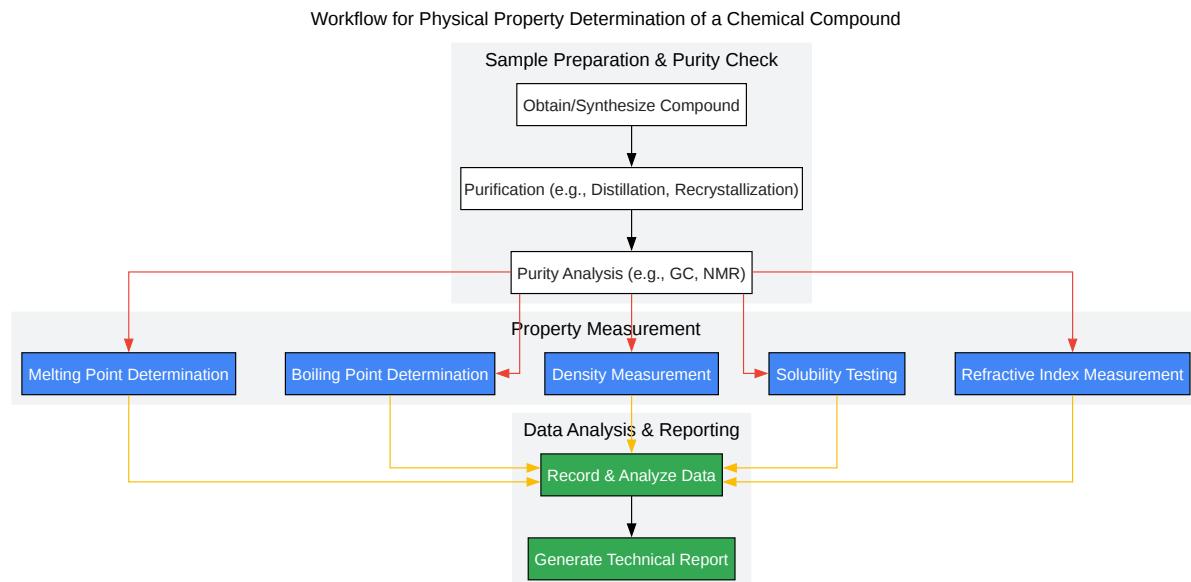
This protocol determines the solubility of a substance in a particular solvent. Since **cis-1,2-Diaminocyclohexane** is miscible with water, this protocol is more relevant for determining its solubility in other solvents.

- Apparatus: Beakers, magnetic stirrer and stir bar, analytical balance, oven.
- Procedure:
 - Prepare a saturated solution by adding an excess amount of **cis-1,2-Diaminocyclohexane** to a known volume of the chosen solvent in a beaker at a specific temperature.
 - Stir the mixture for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached.
 - Allow any undissolved solute to settle.
 - Carefully withdraw a known volume of the clear supernatant liquid.
 - Weigh an empty, dry evaporating dish (m_{dish}).
 - Transfer the known volume of the supernatant to the evaporating dish.

- Gently heat the dish in an oven to evaporate the solvent completely, leaving behind the dissolved solute.
- Cool the dish in a desiccator and weigh it again ($m_{\text{dish+solute}}$).
- The mass of the dissolved solute is ($m_{\text{dish+solute}} - m_{\text{dish}}$).
- The solubility can then be expressed in terms of mass of solute per volume of solvent (e.g., g/100 mL).

Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of a chemical compound like **cis-1,2-Diaminocyclohexane**.



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